Application Notes and Protocols: Strontium Peroxide as an Oxidizing Agent in Pyrotechnics

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Compound of Interest

Compound Name:	*Strontium peroxide*
CAS No.:	*1314-18-7*
Cat. No.:	*B074079*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **strontium peroxide** (SrO_2) as an oxidizing agent in pyrotechnic compositions. The information compiled is intended to guide researchers in the formulation, synthesis, and evaluation of pyrotechnic mixtures utilizing this compound. **Strontium peroxide** is a noteworthy oxidizing agent in pyrotechnics, primarily for its ability to produce vibrant red colors.[1][2] It serves a dual role as both an oxidizer and a colorant, particularly in military applications such as tracer ammunition and illuminating compositions.[1]

Chemical and Physical Properties

Strontium peroxide is a white, odorless powder.[2] Key physical and chemical properties are summarized in Table 1. It is a strong oxidizer and can increase the intensity of fires.[3]

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Property	Value	Reference
Chemical Formula	SrO_2	[2]
Molar Mass	119.62 g/mol	[2]
Appearance	White powder	[2]
Density	4.56 g/cm³	[2]
Decomposition Temperature	215 °C	[2]

Performance in Pyrotechnic Compositions

Strontium peroxide is a key ingredient in various pyrotechnic formulations, especially those requiring a distinct red color. Its performance is often compared with strontium nitrate, another common oxidizer for red pyrotechnics.

Burn Rate Data

The burn rate of a pyrotechnic composition is a critical performance parameter. Limited direct comparative studies between **strontium peroxide** and strontium nitrate in identical formulations are available in the public domain. However, data from different compositions provide insights into their relative performance.

Composition	Oxidizer	Fuel/Binder	Burn Rate (cm/s)	Reference
Ternary System	Strontium Peroxide	Magnesium / 2,4-dinitroanisole (DNAN)	Up to ~3.5	[4]
Red Flame Composition	Strontium Nitrate	Magnesium / Polyvinyl Chloride / Novolac Resin	0.202	[5]

Note: The compositions listed above have different fuels and binders, which significantly influence the burn rate. Therefore, a direct comparison of the oxidizers based solely on this

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data is not straightforward.

Pyrotechnic Formulations

Strontium peroxide is utilized in various military and specialized pyrotechnic compositions.

Composition Type	Ingredients	Proportions (by weight)	Reference
Red Tracer Composition #12 (US M62)	Strontium Nitrate, Strontium Peroxide, Magnesium Powder, Calcium Resinate, PVC	0.419 : 0.198 : 0.231 : 0.023 : 0.129	[6]
Delay Non-Tracing Igniter	Calcium Resinate, Strontium Peroxide, Magnesium	5% : 90% : 5%	[7]
Igniter Composition	Strontium Peroxide, Polyurethane Resin	88 : 12	[3]

Experimental Protocols

Synthesis of **Strontium Peroxide**

Objective: To synthesize anhydrous **strontium peroxide** from strontium nitrate. This protocol is adapted from established laboratory methods.[6][8][9][10]

Materials:

- Strontium nitrate ($Sr(NO_3)_2$)
- 3% Hydrogen peroxide (H_2O_2)
- Concentrated ammonium hydroxide (NH_4OH)
- Distilled water
- Beakers

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- Magnetic stirrer and stir bar
- Buchner funnel and filter paper
- Oven or furnace capable of reaching 800 °C
- Tube furnace with a controlled atmosphere (dry, CO_2-free oxygen)

Procedure:

- Dissolve 5 grams of anhydrous strontium nitrate in 50 mL of 3% hydrogen peroxide.
- In a separate beaker, prepare a solution of 7 mL of concentrated aqueous ammonia in 100 mL of water.
- While stirring, slowly add the strontium nitrate solution to the ammonia solution. A precipitate of **strontium peroxide** octahydrate ($SrO_2 \cdot 8H_2O$) will form.
- Continue stirring for 30 minutes to ensure complete precipitation.
- Collect the precipitate by vacuum filtration using a Buchner funnel.
- Wash the precipitate with distilled water to remove any soluble impurities.
- To obtain the anhydrous form, heat the **strontium peroxide** octahydrate at 800 °C for approximately 4 hours in a tube furnace under a stream of dry, carbon dioxide-free oxygen. [6]
- Allow the anhydrous **strontium peroxide** to cool to room temperature in a desiccator before storage.

Measurement of Pyrotechnic Burn Rate

Objective: To determine the linear burn rate of a pyrotechnic composition. This protocol is based on the strand testing method.[11]

Materials and Equipment:

- Pyrotechnic composition to be tested

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- Press for consolidating the composition into a strand
- A tube or "gutter" to hold the strand[4]
- Ignition source (e.g., heated wire)
- High-speed camera or optical sensors placed at a known distance apart
- Timing device

Procedure:

- Press the pyrotechnic composition into a uniform strand of known length and diameter. The compaction pressure should be recorded as it affects the burn rate.
- Place the strand in a suitable holder, such as a V-shaped channel or a tube, to ensure linear burning.
- Position optical sensors or a high-speed camera to record the progression of the flame front along the strand. The distance between the sensors must be accurately measured.
- Ignite one end of the strand using a reliable ignition source.
- Record the time it takes for the flame front to travel between the two measurement points.
- Calculate the linear burn rate using the formula: Burn Rate = Distance / Time.
- Repeat the measurement multiple times to ensure accuracy and calculate the average burn rate.

Determination of Flame Color Purity

Objective: To quantitatively measure the color purity of a pyrotechnic flame using a spectrometer. This protocol is based on established methods for pyrotechnic color analysis.[12][13][14]

Materials and Equipment:

- Pyrotechnic composition to be tested

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- Spectrometer with a fiber optic input
- Collimating lens
- Computer with spectral analysis software
- Apparatus to safely burn the pyrotechnic sample

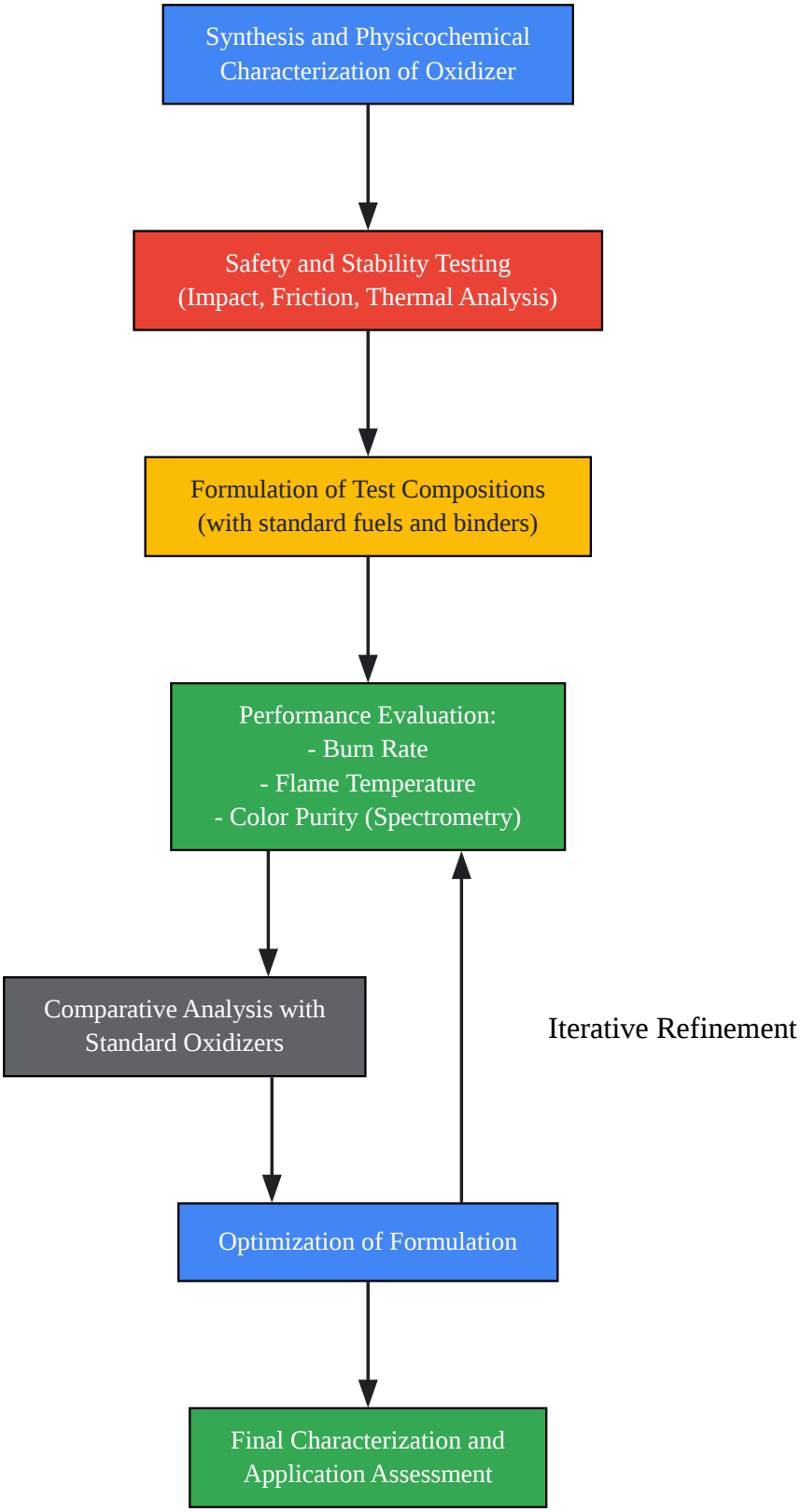
Procedure:

- Set up the spectrometer and collimating lens to capture the light emitted from the burning pyrotechnic sample.
- Ignite the pyrotechnic composition in a safe and controlled environment.
- Record the emission spectrum of the flame over the visible wavelength range (typically 380-780 nm).
- Using the spectral data, calculate the CIE chromaticity coordinates (x, y) of the flame. The software accompanying the spectrometer can often perform this calculation.
- Plot the chromaticity coordinates on a CIE 1931 chromaticity diagram to visualize the color purity. The closer the point is to the spectral locus (the outer curved edge of the diagram), the more saturated and pure the color.
- The color purity can be calculated as the ratio of the distance from the white point to the sample point, to the distance from the white point to the dominant wavelength on the spectral locus.

Logical Workflow for Oxidizer Evaluation

The following diagram illustrates a logical workflow for the evaluation of a novel oxidizing agent, such as **strontium peroxide**, in a pyrotechnic research and development setting.

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Workflow for Evaluating a Novel Pyrotechnic Oxidizer.

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